

1,12-Dodecanediamine surface active agent synthesis

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Compound Focus: 1,12-Dodecanediamine

CAS No.: 2783-17-7

Cat. No.: S536530

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Fundamental Properties of 1,12-Dodecanediamine

The table below summarizes the core characteristics of **1,12-Dodecanediamine**, which are crucial for understanding its behavior in synthetic protocols [1] [2].

Property	Description / Value
Chemical Formula	$C_{12}H_{28}N_2$
IUPAC Name	1,12-Diaminododecane
CAS Registry Number	2783-17-7
Molecular Weight	200.36 g/mol
Physical Form	White to almost white powder or lumps
Melting Point	67–69 °C
Boiling Point	~304 °C
Water Solubility	Poor (approx. 520 mg/L at 19.5 °C)

Property	Description / Value
Solubility in Organic Solvents	Soluble in ethanol; better solubility in non-polar solvents (e.g., hexane, dichloromethane) [1].
Key Functional Groups	Two terminal primary amine (-NH ₂) groups
Amphiphilic Nature	Hydrophobic C12 alkane chain with hydrophilic amine termini

Documented Experimental Protocol

One well-documented application of DDA is its use as a **template and nitrogen source** in the synthesis of N-doped titanium dioxide (TiO₂) photocatalysts. The following protocol is adapted from published research [3].

Synthesis of N-Doped Dual-Phase Titanate/Anatase Using DDA

- **Objective:** To prepare a visible-light-responsive photocatalyst with high surface area and adsorptive capacity.
- **Principle:** DDA acts as a **bola-amphiphile surfactant**, directing the formation of a specific nanostructure, while also serving as the source of nitrogen for doping the titanium dioxide lattice.

Materials:

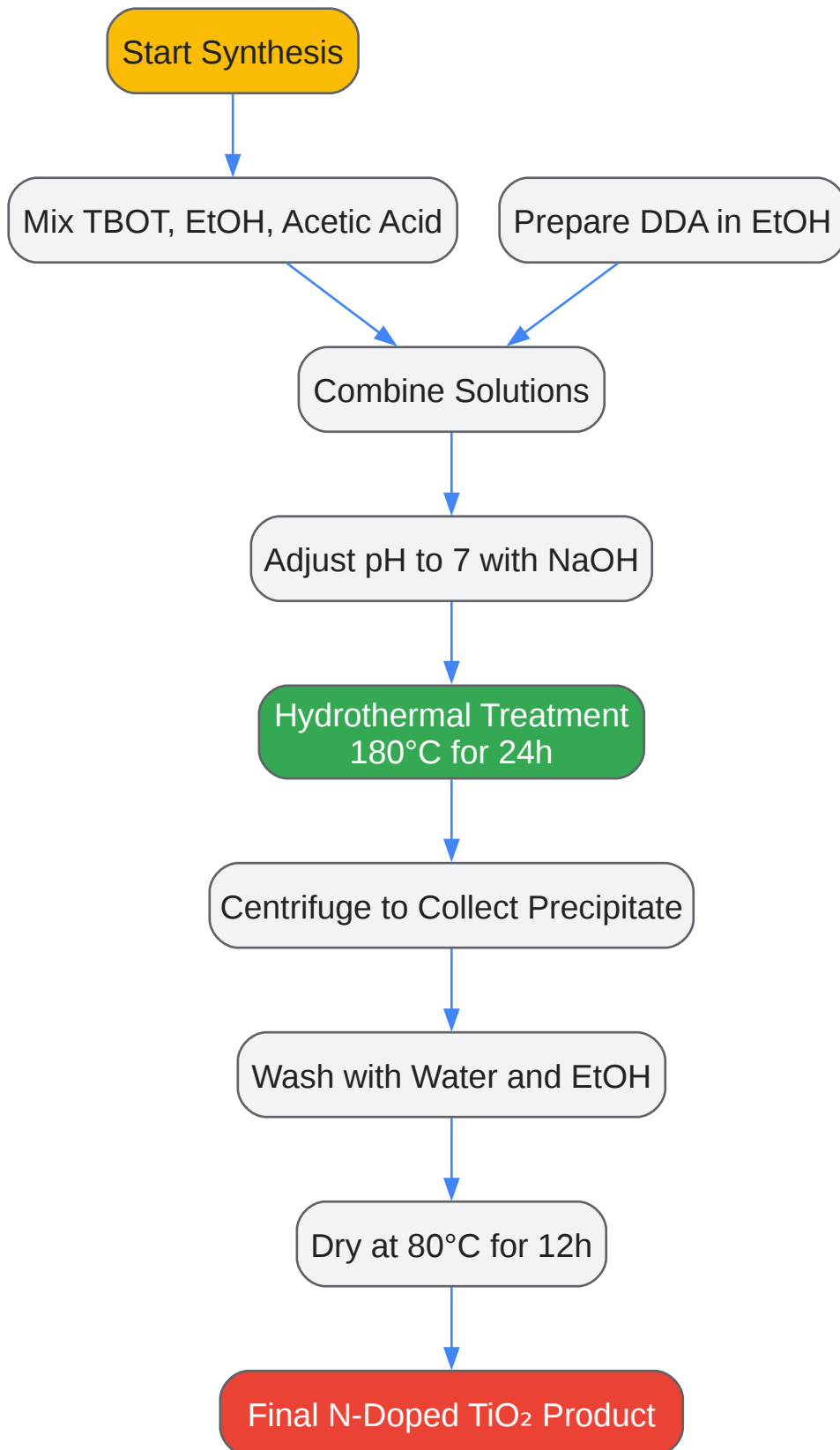
- Titanium tetrabutoxide (TBOT)
- **1,12-Dodecanediamine (DADD)**
- Acetic acid (HAc)
- Absolute ethanol (EtOH)
- Sodium hydroxide (NaOH)
- Deionized water

Procedure:

- **Precursor Solution:** Add 10 mL of TBOT to a mixture of 20 mL of EtOH and 4 mL of HAc under vigorous stirring.
- **DDA Solution:** Dissolve 1.5 g of DDA in 20 mL of EtOH. Then, add this DDA solution dropwise to the TBOT precursor solution from Step 1.

- **pH Adjustment:** Add a 3 M NaOH solution to the mixture to adjust the pH to a value of 7.
- **Hydrothermal Treatment:** Transfer the final mixture into a Teflon-lined stainless-steel autoclave. Maintain the autoclave at **180°C for 24 hours**.
- **Product Recovery:** After the reaction, allow the autoclave to cool naturally. Collect the resulting white precipitate by **centrifugation**.
- **Washing and Drying:** Wash the precipitate thoroughly with deionized water and absolute ethanol. Dry the final product in an oven at **80°C for 12 hours**.

The workflow for this synthesis is summarized in the following diagram:



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Potential Applications in Drug Development

While direct use of DDA as a classic surfactant in drug formulations is not well-documented in the searched literature, its properties and related chemical concepts point to potential applications:

- **Drug Delivery Systems:** The broader class of amine-containing surfactants and biosurfactants is known to form micelles that can encapsulate drugs with poor aqueous solubility, thereby improving their bioavailability [4]. DDA's structure suggests a potential for similar applications, though specific studies were not identified.
- **Antimicrobial Applications:** Some biosurfactants produced by bacteria, which share the amphiphilic characteristic with DDA, have demonstrated inherent antibacterial, antifungal, and antiviral properties. They can compromise the integrity of microbial membranes and prevent biofilm formation [4].

Critical Safety and Handling Notes

Given its chemical nature, handling DDA requires careful attention to safety [2]:

- **Hazard Codes:** C (Corrosive)
- **Hazard Statements:**
 - **H314:** Causes severe skin burns and eye damage.
 - **H317:** May cause an allergic skin reaction.
- **Precautionary Measures:**
 - Wear protective gloves, protective clothing, and eye protection.
 - Do not breathe dust/fume/gas/mist/vapours/spray.
 - Use in an inert atmosphere and store in a dark place.

Future Research Directions

For researchers interested in exploring DDA's surfactant capabilities further, the following areas may be promising:

- **Systematic Study of Self-Assembly:** Investigating its critical micelle concentration (CMC) and the properties of its aggregates in various solvents.
- **Derivatization:** Modifying the amine groups to create quaternary ammonium compounds or other derivatives with enhanced surface activity and antimicrobial properties.
- **Formulation with Pharmaceuticals:** Evaluating its biocompatibility and efficacy in stabilizing or enhancing the delivery of specific, poorly soluble drug compounds.

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References

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